

An In-depth Technical Guide to the Synthesis and Chemical Properties of Demoxepam

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Compound of Interest

Compound Name: Demoxepam

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Abstract

Demoxepam, a significant metabolite of the benzodiazepine chlordiazepoxide, exhibits notable anticonvulsant and anxiolytic properties. This technical guide provides a comprehensive overview of the synthesis and chemical characteristics of **Demoxepam**, tailored for researchers, scientists, and professionals in drug development. This document details established synthetic routes, in-depth chemical properties, and relevant experimental protocols. Quantitative data is presented in structured tables for comparative analysis, and key pathways and workflows are visualized using Graphviz diagrams to facilitate understanding.

Chemical Properties of Demoxepam

Demoxepam, with the chemical formula $C_{15}H_{11}ClN_2O_2$, is scientifically known as 7-Chloro-1,3-dihydro-5-phenyl-2H-1,4-benzodiazepin-2-one 4-oxide[1]. It is a key active metabolite of chlordiazepoxide and contributes significantly to its pharmacological effects[2][3].

Physical and Chemical Data

A summary of the key physical and chemical properties of **Demoxepam** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₁ ClN ₂ O ₂	[1]
Molecular Weight	286.71 g/mol	[1]
IUPAC Name	7-Chloro-1,3-dihydro-5-phenyl-2H-1,4-benzodiazepin-2-one 4-oxide	[1]
CAS Number	963-39-3	[1]
Melting Point	235-241 °C (with decomposition)	
Solubility	Soluble in chloroform and methanol.	
Appearance	Crystalline solid	

Chemical Stability and Degradation

Demoxepam exhibits notable instability under certain conditions, primarily through hydrolysis and thermal degradation.

Demoxepam undergoes hydrolysis, which involves the opening of the seven-membered diazepine ring. This degradation pathway is influenced by pH, temperature, and the presence of buffers. The primary degradation products are 2-amino-5-chlorobenzophenone and a glycine derivative[4]. The hydrolysis of chlordiazepoxide to **Demoxepam** follows first-order kinetics and is temperature-dependent[2][3]. At 37°C, the half-life for the conversion of chlordiazepoxide to **Demoxepam** in an aqueous solution is approximately 8.8 days[2].

Demoxepam is known to be thermally labile, particularly during analytical procedures such as gas chromatography-mass spectrometry (GC-MS). At elevated temperatures in the GC injection port, **Demoxepam** can degrade to form nordiazepam[5]. Furthermore, under certain derivatization conditions with acetic anhydride and in a basic environment, **Demoxepam** can undergo a Polonovsky rearrangement to form oxazepam[5]. This thermal instability is a critical consideration for the analytical determination of **Demoxepam** and its metabolites.

Synthesis of Demoxepam

The synthesis of **Demoxepam** can be approached through several routes, primarily involving the chemical modification of existing benzodiazepine structures or through the construction of the benzodiazepine ring system from acyclic precursors.

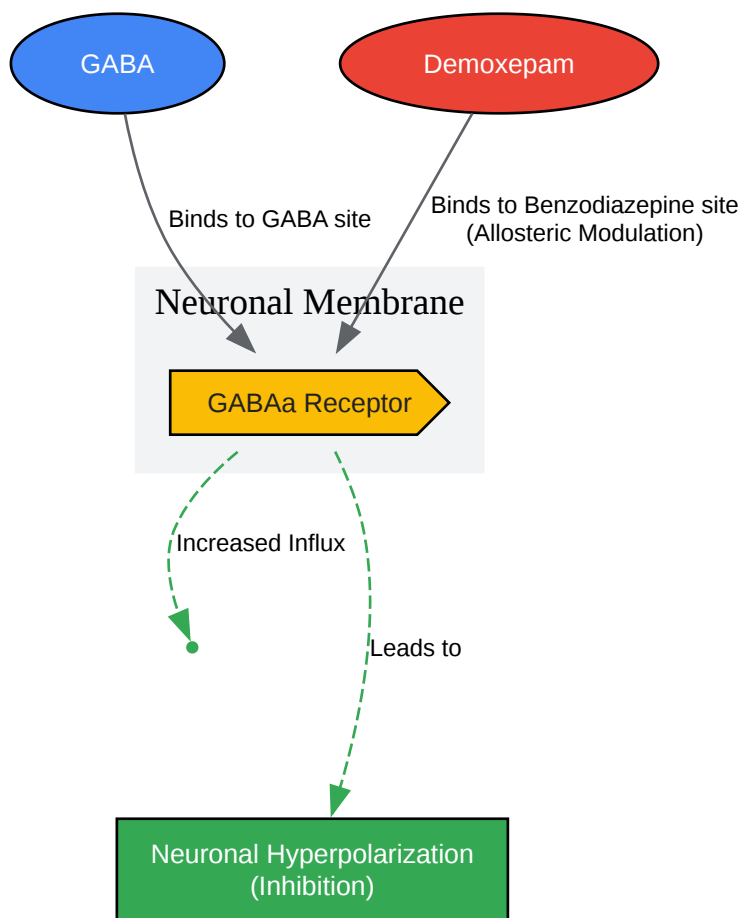
Synthesis from Chlordiazepoxide

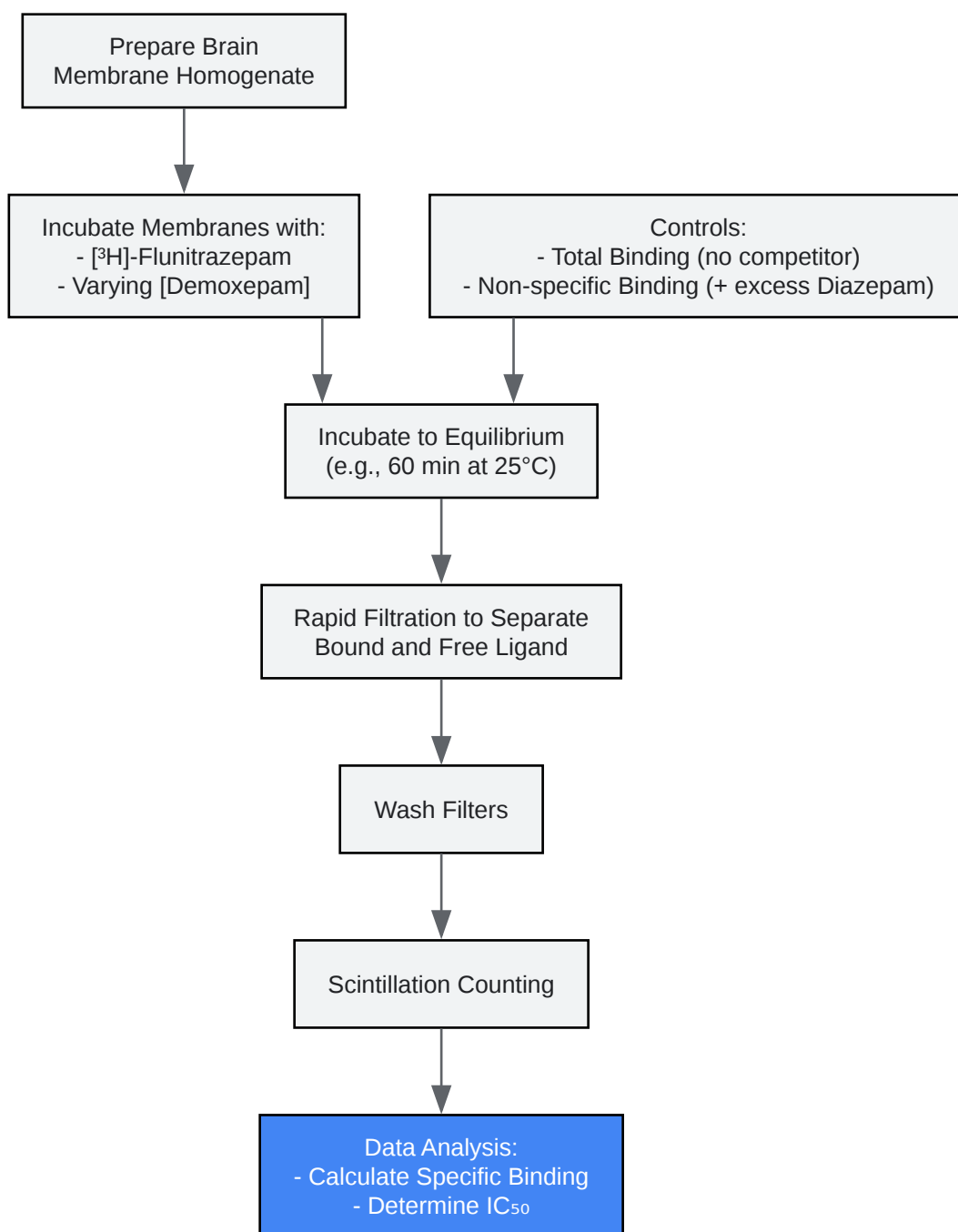
A straightforward laboratory-scale synthesis of **Demoxepam** involves the controlled hydrolysis of chlordiazepoxide.

- **Preparation of Chlordiazepoxide Solution:** Prepare a solution of chlordiazepoxide hydrochloride in an aqueous buffer at a concentration of 2 mg/mL.
- **Incubation:** Incubate the solution at 37°C for an extended period (e.g., 40 days) to facilitate hydrolysis. The progress of the reaction can be monitored by techniques such as HPLC.
- **Purification:** After the desired conversion is achieved, filter the solution through a 0.2-μm filter.
- **Isolation and Storage:** The resulting solution containing **Demoxepam** can be stored at -80°C. Further purification can be achieved using chromatographic techniques if required.

Synthesis from 2-Amino-5-chlorobenzophenone Precursors

A more fundamental synthesis involves the construction of the benzodiazepine ring. This typically starts with 2-amino-5-chlorobenzophenone or its oxime derivative.





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